

PSB-12062 stability in solution and long-term storage

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Compound of Interest

Compound Name: PSB-12062

Cat. No.: B1663124

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PSB-12062 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PSB-12062**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **PSB-12062**?

A: For long-term storage of solid **PSB-12062**, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Some suppliers suggest storing the lyophilized powder at -20°C in a desiccated environment for up to 36 months.^[2] Another source suggests a storage temperature of 2-8°C.^[3]

Q2: What is the recommended solvent for preparing **PSB-12062** stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **PSB-12062**.^{[1][3][4][5]}

Q3: What is the solubility of **PSB-12062** in DMSO?

A: The solubility of **PSB-12062** in DMSO is reported with some variation. Values range from 2 mg/mL (with warming)^[3], 3.37 mg/mL (10 mM)^[6], 24 mg/mL (71.13 mM)^[4], to 25 mg/mL (74.10 mM)^[1]. It is often noted that ultrasonic treatment may be necessary to achieve complete

dissolution.[1][4] It is also recommended to use newly opened, non-hygroscopic DMSO for the best solubility.[1]

Q4: How should I store stock solutions of **PSB-12062**?

A: Stock solutions of **PSB-12062** in a solvent should be stored at -80°C for up to 2 years or at -20°C for up to 1 year.[1] Another source suggests that in solution, storage at -20°C should be for a maximum of 1 month to prevent loss of potency.[2] To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[1][2]

Q5: I observe precipitation in my stock solution after thawing. What should I do?

A: If you observe precipitation after thawing your stock solution, you can gently warm the solution and use sonication to aid in redissolving the compound.[7] To minimize this issue, ensure you are using a concentration within the reported solubility limits and consider preparing fresh solutions if the problem persists.

Q6: Is **PSB-12062** stable in aqueous solutions?

A: The provided search results do not contain specific information on the stability of **PSB-12062** in aqueous solutions. It is generally recommended to prepare fresh working solutions from a DMSO stock on the day of the experiment.[7] If aqueous dilutions are necessary for your experimental setup, it is advisable to perform a stability test under your specific buffered conditions.

Q7: What are the known degradation pathways or products of **PSB-12062**?

A: The provided search results do not contain information regarding the specific degradation pathways or degradation products of **PSB-12062**.

Data Summary

PSB-12062 Storage and Solubility Data

Parameter	Condition	Recommendation	Citations
Storage (Solid/Powder)	Long-Term	-20°C for up to 3 years	[1][6]
4°C for up to 2 years	[1]		
2-8°C	[3]		
Recommended Solvent	Stock Solution	DMSO	[1][3][4][5][6]
Solubility in DMSO	2 mg/mL (warmed)	[3]	
3.37 mg/mL (10 mM)	[6]		
24 mg/mL (71.13 mM) (ultrasonic)	[4]		
25 mg/mL (74.10 mM) (ultrasonic)	[1]		
Storage (In Solvent)	Long-Term	-80°C for up to 2 years	[1]
Short-Term	-20°C for up to 1 year	[1]	
-20°C for up to 1 month	[2]		

Experimental Protocols

Protocol: Assessment of PSB-12062 Solution Stability

This protocol outlines a general method to assess the stability of a **PSB-12062** solution under specific experimental conditions.

1. Materials:

- **PSB-12062** powder
- Anhydrous DMSO
- Desired aqueous buffer (e.g., PBS, TRIS)

- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- HPLC-grade solvents (e.g., acetonitrile, water, formic acid)
- Temperature-controlled incubator or water bath
- Autosampler vials

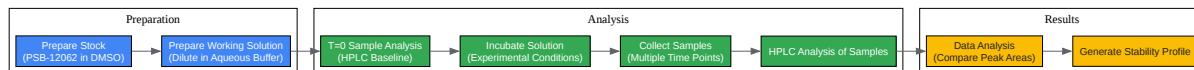
2. Procedure:

- Stock Solution Preparation: Prepare a concentrated stock solution of **PSB-12062** in anhydrous DMSO (e.g., 10 mM).
- Working Solution Preparation: Dilute the stock solution to the final desired concentration in the aqueous buffer to be tested.
- Time Point Zero (T=0) Sample: Immediately after preparation of the working solution, take an aliquot and inject it into the HPLC system to obtain an initial chromatogram. This will serve as the baseline.
- Incubation: Incubate the remaining working solution under the desired experimental conditions (e.g., 37°C).
- Time Point Sampling: At predetermined time intervals (e.g., 1, 2, 4, 8, 24 hours), withdraw aliquots of the incubated solution.
- HPLC Analysis: Analyze each aliquot by HPLC. The HPLC method should be developed to effectively separate the parent **PSB-12062** peak from any potential degradation products.
- Data Analysis: Compare the peak area of the parent **PSB-12062** compound at each time point to the peak area at T=0. A decrease in the parent peak area over time indicates degradation. The appearance of new peaks suggests the formation of degradation products.

3. Interpretation:

- Calculate the percentage of **PSB-12062** remaining at each time point relative to the T=0 sample.
- A stability profile can be generated by plotting the percentage of remaining **PSB-12062** against time.

Visualizations



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Caption: Workflow for assessing the stability of **PSB-12062** in solution.

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